

Health and safety information for handling 3-bromobenzene-1,2-diol

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Compound of Interest

Compound Name: 3-bromobenzene-1,2-diol

Cat. No.: B077559

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An In-depth Technical Guide to the Health and Safety of **3-bromobenzene-1,2-diol**

This guide provides comprehensive health and safety information for **3-bromobenzene-1,2-diol** (CAS: 14381-51-2), also known as 3-bromocatechol. It is intended for researchers, scientists, and professionals in drug development who may handle this compound. The information is compiled from various safety data sheets and chemical databases.

Chemical Identification

This section provides basic identifying information for **3-bromobenzene-1,2-diol**.

Identifier	Value
IUPAC Name	3-bromobenzene-1,2-diol[1]
Synonyms	3-Bromocatechol, 1-Bromo-2,3-dihydroxybenzene, 3-Bromopyrocatechol[1][2]
CAS Number	14381-51-2[1]
Molecular Formula	C ₆ H ₅ BrO ₂ [1][3]
Molecular Weight	189.01 g/mol [1]
Appearance	White to gray to brown powder, crystal, or solid

Hazard Identification and GHS Classification

3-bromobenzene-1,2-diol is classified as a hazardous substance. Appropriate precautions must be taken during handling and use.

GHS Classification	Hazard Class and Category	Hazard Statement
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Skin Corrosion/Irritation	Skin Irritation (Category 2)[1]	H315: Causes skin irritation[1][2]
Serious Eye Damage/Irritation	Eye Irritation (Category 2A)[1]	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	STOT SE (Category 3)[1]	H335: May cause respiratory irritation[1][2]

Note: Some sources also state the substance is "Not classified"[2][4]. However, the detailed GHS classification indicating irritation hazards should be prioritized for safety considerations.

Toxicological Information

The toxicological properties of **3-bromobenzene-1,2-diol** have not been thoroughly investigated[5]. The available information is primarily qualitative and derived from its GHS classification.

Route of Exposure	Potential Health Effects
Inhalation	May cause respiratory tract irritation[1][5].
Skin Contact	Causes skin irritation. May be harmful if absorbed through the skin[1][5].
Eye Contact	Causes serious eye irritation[1][5].
Ingestion	May be harmful if swallowed[5].

Note: No quantitative toxicity data such as LD50 or LC50 values were available in the consulted resources.

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Melting Point	40-41 °C[3][6]
Boiling Point	242.6 - 243 °C at 760 mmHg[6][7]
Density	1.844 g/cm³[3][7]
Flash Point	100.5 - 101 °C[6][7]
Solubility	Soluble in organic solvents; sparingly soluble in water[3][8].
pKa	8.26 ± 0.10 (Predicted)

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to ensure safety.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle in a well-ventilated place, such as a chemical fume hood, to avoid the formation and inhalation of dust and aerosols[2][5].
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards[2][5].
- Skin Protection: Handle with chemical-impermeable gloves (inspected prior to use). Wear protective clothing, which may include a lab coat or a full suit protecting against chemicals[2][5].
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator[2].

Handling Procedures

- Avoid contact with skin, eyes, and clothing[2][9].
- Avoid breathing dust, mist, gas, or vapors[2].
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge[2][5].
- Keep away from sources of ignition[5].

- Wash hands thoroughly after handling[10].

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place[2][5].
- Keep away from heat, sparks, and open flames[10][11].
- Store apart from incompatible materials (e.g., strong oxidizing agents) and foodstuff containers[2][11][12].
- Store at room temperature under an inert atmosphere[6].

Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are essential in case of exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately[2][5].
Skin Contact	Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a doctor[2][5].
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Consult a doctor[2].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately[2][5].

Accidental Release and Disposal

Accidental Release Measures

- Personal Precautions: Use personal protective equipment (PPE). Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas and keep people upwind of the spill[2][5].

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains; discharge into the environment must be avoided[2][5].
- Containment and Cleaning Up: Contain spillage. Collect with an electrically protected vacuum cleaner or by wet-brushing. Place in a suitable, closed container for disposal. Use spark-proof tools[2][5].

Disposal Considerations

Dispose of surplus and non-recyclable solutions through a licensed disposal company. Burn in a chemical incinerator equipped with an afterburner and scrubber, but exercise extra care as the material may be combustible[5]. Dispose of containers in accordance with local, regional, and national regulations.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam[2][5].
- Specific Hazards: Under fire conditions, hazardous decomposition products can form, including carbon oxides and hydrogen bromide gas[5][10]. Vapors may form explosive mixtures with air at elevated temperatures[10].
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary[2][5]. Use a water spray to cool unopened containers[5].

Example Experimental Protocol: Synthesis

While no specific safety-related experimental protocols were found, the following synthesis protocol illustrates the level of detail required for methodological documentation in a research setting.

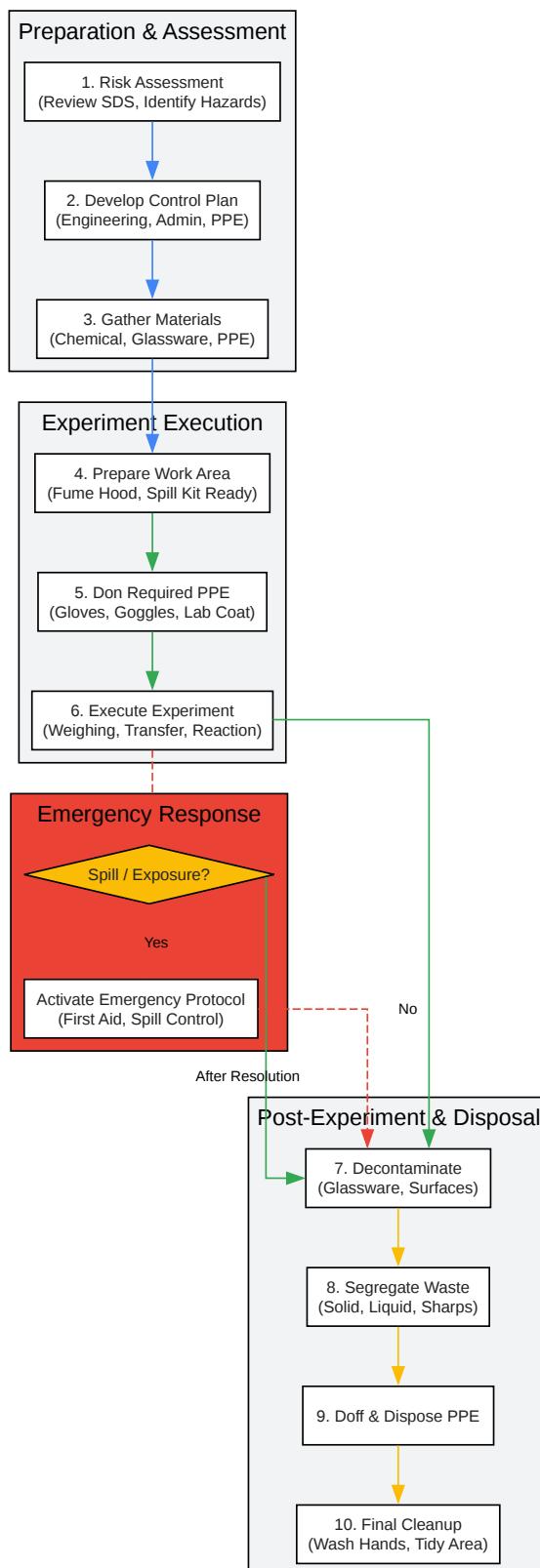
Synthesis of 3-bromocatechol from 2-bromo-6-methoxyphenol[6]

- Reaction Setup: Slowly add boron tribromide (1 M in dichloromethane, 43.1 mmol, 43.0 mL) to a solution of 2-bromo-6-methoxyphenol (8.00 g, 39.4 mmol) in anhydrous dichloromethane (40 mL) at -78 °C.
- Reaction Execution: Stir the reaction mixture for 1 hour at room temperature.
- Quenching: Pour the reaction mixture into ice water and continue to stir for 30 minutes.
- Extraction: Perform an extraction with dichloromethane (3 x 30 mL).

- Work-up: Combine the organic layers, dry with anhydrous magnesium sulfate, and concentrate to yield the target product.
- Analysis: Analyze the product using Thin Layer Chromatography (TLC) with a mobile phase of toluene/ethyl acetate (9:1), which should show an R_f value of 0.2[6]. Further characterization can be done using ¹H and ¹³C NMR spectroscopy[6].

Visualized Workflow: Safe Handling Procedure

The following diagram outlines a logical workflow for the safe handling of **3-bromobenzene-1,2-diol**, from initial assessment to final disposal.

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Caption: Workflow for the safe handling of **3-bromobenzene-1,2-diol**.

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